

Diethyl 8-bromooctylphosphonate molecular weight and formula

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Compound of Interest

Compound Name: Diethyl 8-bromooctylphosphonate

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In-Depth Technical Guide: Diethyl 8-bromooctylphosphonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and a conceptual application of **Diethyl 8-bromooctylphosphonate**, a valuable intermediate in organic synthesis and drug discovery.

Core Molecular Data

Diethyl 8-bromooctylphosphonate is an organophosphorus compound featuring a terminal bromine atom, making it a versatile reagent for subsequent chemical modifications. Its key molecular identifiers are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₆ BrO ₃ P	[1] [2] [3]
Molecular Weight	329.21 g/mol	[1] [2] [3]
CAS Number	124939-70-4	[1] [2] [3]

Synthesis via the Michaelis-Arbuzov Reaction

The primary method for synthesizing diethyl alkylphosphonates is the Michaelis-Arbuzov reaction.^{[1][2][3][4]} This reaction involves the treatment of a trialkyl phosphite with an alkyl halide. In the case of **Diethyl 8-bromooctylphosphonate**, this would involve the reaction of triethyl phosphite with a 1,8-dibromooctane.

Experimental Protocol: A Representative Synthesis

The following is a generalized protocol for the synthesis of **Diethyl 8-bromooctylphosphonate** based on the principles of the Michaelis-Arbuzov reaction.

Materials:

- 1,8-dibromooctane
- Triethyl phosphite
- Anhydrous toluene (or another suitable high-boiling solvent)
- Inert gas (e.g., Nitrogen or Argon)
- Standard glassware for organic synthesis (round-bottom flask, condenser, heating mantle, etc.)
- Purification apparatus (e.g., distillation or chromatography setup)

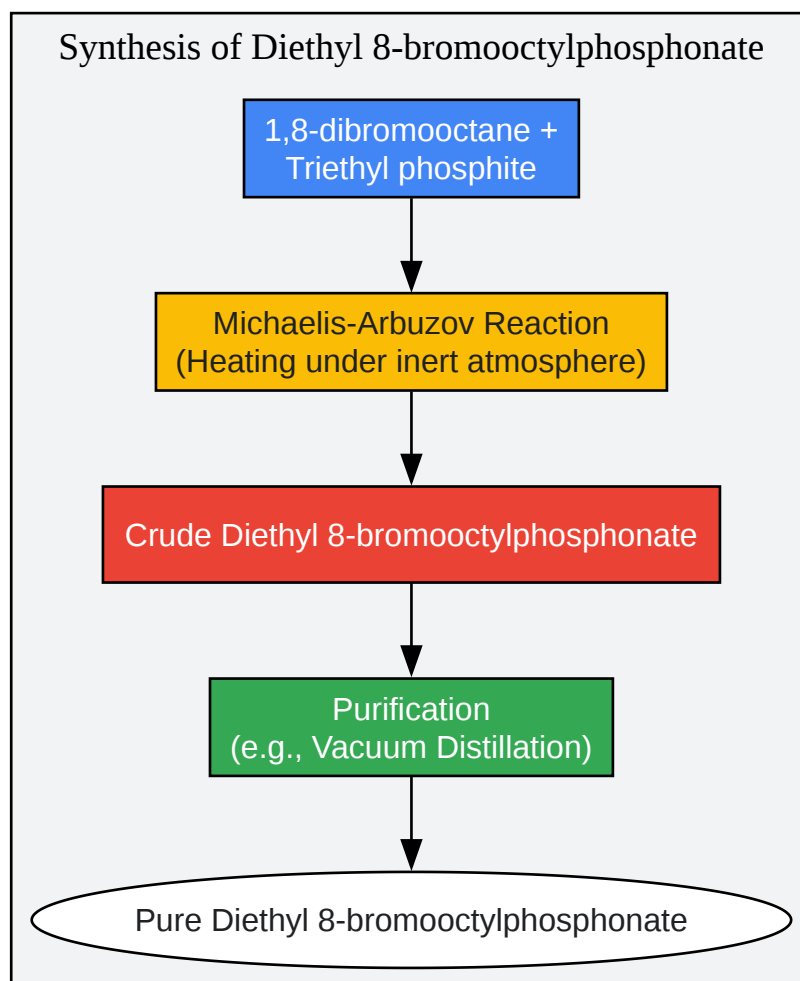
Procedure:

- **Reaction Setup:** A round-bottom flask is charged with 1,8-dibromooctane and a molar excess of triethyl phosphite in a suitable solvent like anhydrous toluene. The flask is equipped with a reflux condenser and placed under an inert atmosphere.
- **Heating:** The reaction mixture is heated to reflux. The temperature is maintained for several hours to ensure the completion of the reaction. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature. The excess solvent and volatile by-products are removed under reduced pressure.

- Purification: The crude product is then purified. This is typically achieved by vacuum distillation or column chromatography to isolate the **Diethyl 8-bromooctylphosphonate** from any remaining starting materials or side products.
- Characterization: The final product should be characterized by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and ^{31}P NMR, as well as mass spectrometry to confirm its identity and purity.

Synthetic Workflow

The synthesis of **Diethyl 8-bromooctylphosphonate** via the Michaelis-Arbuzov reaction can be visualized as a straightforward two-step process, followed by purification.



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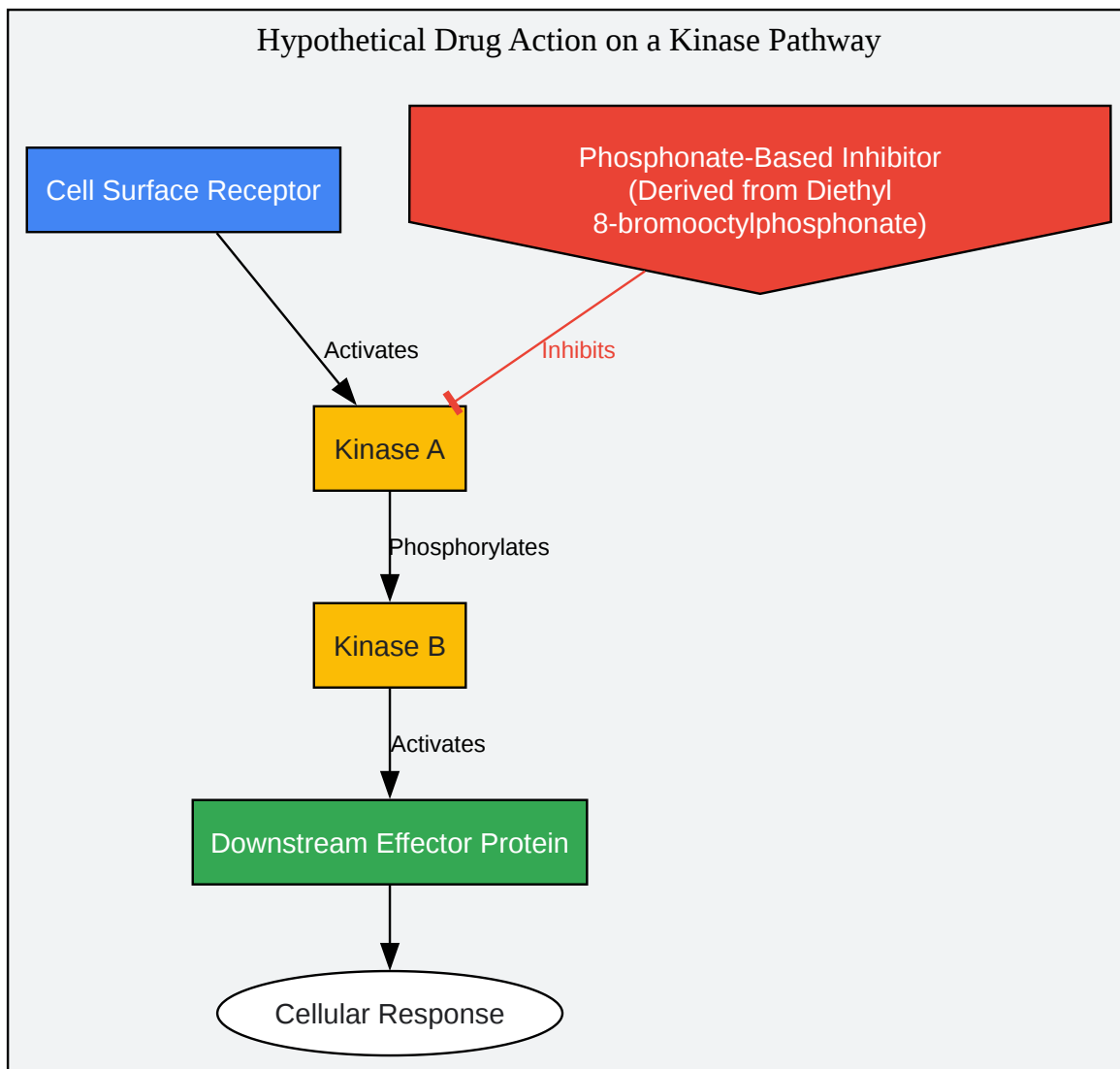
Caption: Synthetic workflow for **Diethyl 8-bromooctylphosphonate**.

Conceptual Application in Drug Development

The **Diethyl 8-bromooctylphosphonate** molecule is a valuable building block in medicinal chemistry. The phosphonate group can act as a stable phosphate mimic, while the terminal bromine allows for further chemical elaboration.

Signaling Pathway for a Hypothetical Phosphonate-Based Drug

The following diagram illustrates a hypothetical signaling pathway where a drug derived from **Diethyl 8-bromooctylphosphonate** could act as an inhibitor.



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Caption: Hypothetical inhibition of a kinase signaling pathway.

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